

"biological activity comparison of 2,6-dimethylmorpholine containing compounds"

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Compound of Interest

Compound Name: 4-(2-Bromoethyl)-2,6-dimethylmorpholine

Cat. No.: B12338212

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Biological Activity Profile: 2,6-Dimethylmorpholine Derivatives

Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Development Professionals

Executive Summary: The Methyl-Shielded Pharmacophore

The 2,6-dimethylmorpholine moiety represents a "privileged structure" in medicinal chemistry, distinct from its unsubstituted morpholine parent. The addition of methyl groups at the 2 and 6 positions introduces critical steric hindrance and chirality, often enhancing metabolic stability by blocking oxidative metabolism at the

-carbon positions.

This guide objectively compares the biological activity of compounds containing this pharmacophore across two primary therapeutic axes: Antifungal Sterol Biosynthesis Inhibition

and Targeted Anticancer Kinase Inhibition.

Case Study A: Antifungal Efficacy (Amorolfine & Analogues)

Mechanistic Grounding

The 2,6-dimethylmorpholine ring is the functional core of Amorolfine, a topical antifungal. Unlike azoles (which inhibit 14

-demethylase), amorolfine acts later in the ergosterol biosynthesis pathway.

Mechanism of Action: Amorolfine inhibits two distinct enzymes:[1][2][3][4]

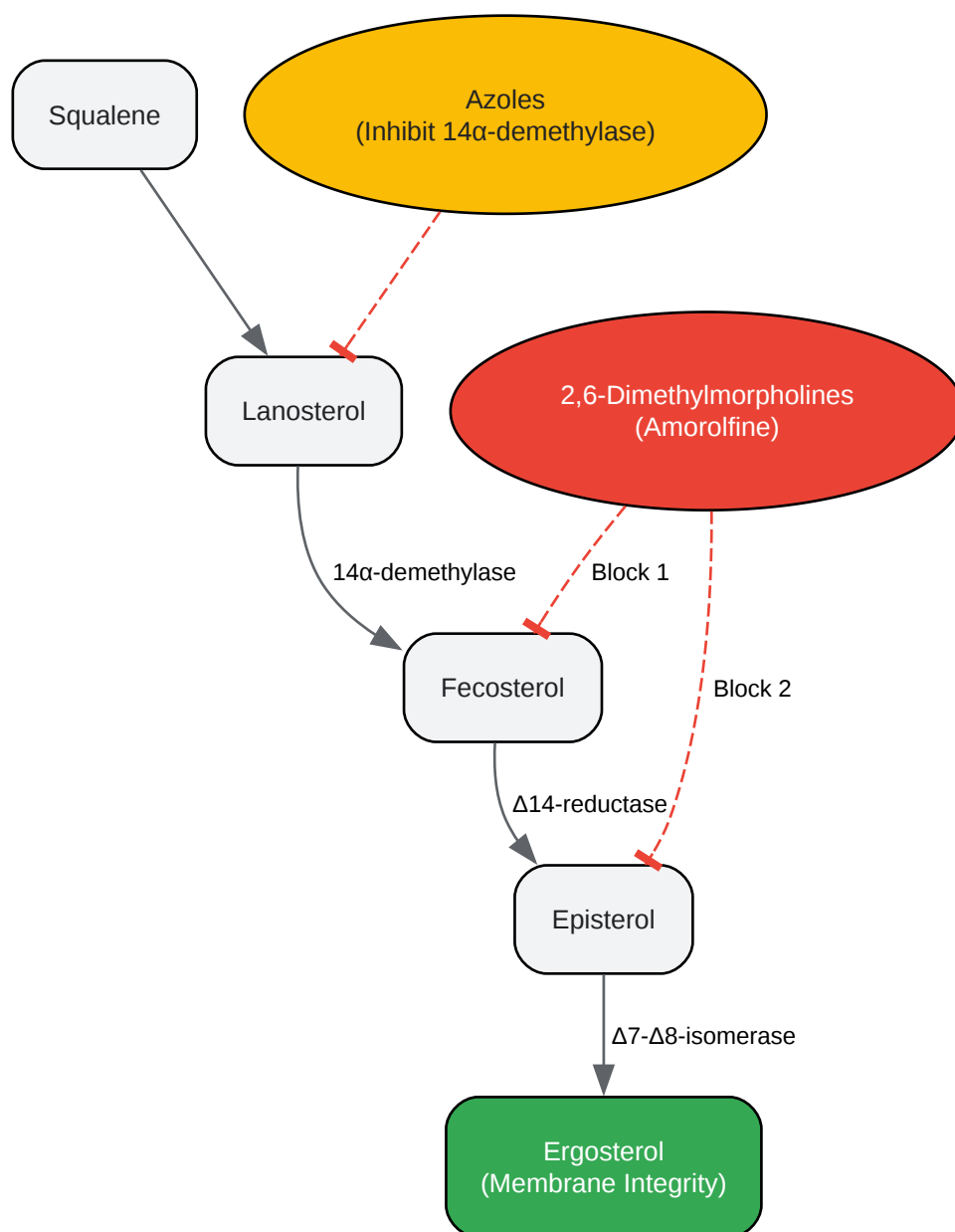
- -reductase

- -

- -isomerase

This dual inhibition leads to the accumulation of ergosterol (a toxic sterol) rather than lanosterol, disrupting membrane permeability.

Visualization: Ergosterol Biosynthesis Blockade



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Figure 1: Dual-point inhibition of the ergosterol pathway by 2,6-dimethylmorpholine derivatives, distinct from upstream azole inhibition.

Comparative Data: Amorolfine vs. Sila-Analogues

Recent medicinal chemistry efforts have explored "silicon switching"—replacing the carbon core with silicon to alter lipophilicity. The table below compares standard Amorolfine with a novel Sila-analogue (Compound 24) and standard azoles.

Table 1: Antifungal Potency (MIC in

g/mL)

Compound	Pharmacophore	C. albicans	A. niger	C. neoformans	Activity Type
Amorolfine	cis-2,6-dimethylmorpholine	0.25 - 1.0	0.5 - 2.0	0.25	Fungicidal
Sila-Fenpropimorph (Cpd 24)	Si-substituted morpholine	0.125	0.25	0.125	Fungicidal
Fluconazole	Triazole	0.5 - 64.0	>64 (Resistant)	4.0	Fungistatic
Terbinafine	Allylamine	0.03 - 1.0	0.06 - 0.5	0.06	Fungicidal

Data Source Synthesis: Derived from comparative studies of morpholine antifungals [1, 5].

“

Expert Insight: The cis-2,6-dimethyl stereochemistry is non-negotiable for optimal binding. The methyl groups lock the morpholine ring into a specific chair conformation that fits the reductase active site. The silicon substitution (Cpd 24) increases lipophilicity, likely enhancing cell wall penetration.

Case Study B: Oncology (PI3K Inhibitors)

The Metabolic Shield Effect

In kinase inhibitor design, the 2,6-dimethylmorpholine motif is frequently employed to replace unsubstituted morpholine.

- Problem: Unsubstituted morpholines are prone to metabolic opening by cytochrome P450s.

- Solution: The 2,6-dimethyl substitution sterically hinders the oxidative attack sites, prolonging in vivo half-life.

Comparative Activity: PI3K Isoform Selectivity

Compound 17p (a 2,4-dimorpholinopyrimidine derivative) utilizes the 2,6-dimethyl scaffold to achieve high selectivity for PI3K

and PI3K

isoforms, which are critical in lymphoma and solid tumors.

Table 2: Kinase Inhibitory Profile (

in nM)

Compound	Structure Note	PI3K	PI3K	PI3K	PI3K
Compound 17p	2,6-dimethyl substituted	31.8	>1000	15.4	>1000
BKM-120 (Buparlisib)	Standard (Unsubstituted)	44.6	28.0	79.3	68.0
ZSTK474	Triazine-morpholine	16.0	6.0	4.6	49.0

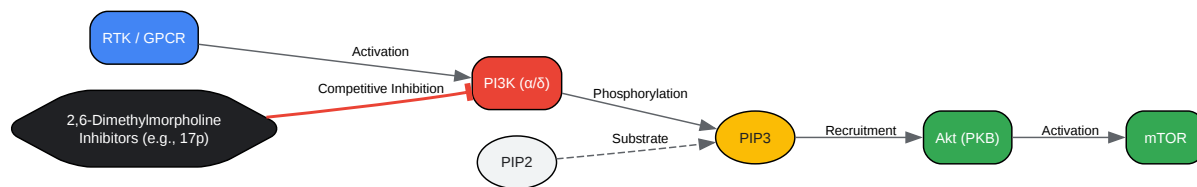
Data Source: Frontiers in Pharmacology, 2024 [4].

Analysis: Compound 17p demonstrates superior isoform selectivity compared to the pan-PI3K inhibitor BKM-120. The 2,6-dimethyl substitution reduces off-target activity against the

and

isoforms, potentially lowering toxicity (e.g., insulin resistance associated with broad inhibition).

Visualization: PI3K Signaling & Inhibition



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Figure 2: Intervention point of 2,6-dimethylmorpholine based inhibitors in the PI3K/Akt survival pathway.

Experimental Protocols

To ensure reproducibility, the following protocols outline the standard validation methods for these compounds.

Protocol: Microdilution Antifungal Susceptibility Assay (CLSI M27-A3)

Objective: Determine the Minimum Inhibitory Concentration (MIC) of 2,6-dimethylmorpholine derivatives.

- Inoculum Preparation:
 - Culture *Candida albicans* (ATCC 90028) on Sabouraud Dextrose Agar (SDA) for 24h at 35°C.
 - Suspend colonies in sterile saline (0.85%) to reach 0.5 McFarland turbidity (CFU/mL).
 - Dilute 1:100, then 1:20 in RPMI 1640 medium (buffered with MOPS to pH 7.0). Final inoculum: CFU/mL.

- Compound Preparation:
 - Dissolve test compound (e.g., Amorolfine HCl) in DMSO to create a stock solution (e.g., 1600 g/mL).
 - Perform serial 2-fold dilutions in RPMI 1640 across a 96-well microplate. Final concentration range: 64 g/mL to 0.125 g/mL.
- Incubation:
 - Add 100 L of inoculum to each well containing 100 L of drug dilution.
 - Include Growth Control (medium + inoculum + DMSO) and Sterility Control (medium only).
 - Incubate at 35°C for 48 hours.
- Readout:
 - Visual: Determine the lowest concentration with no visible growth (100% inhibition) or prominent decrease (50% inhibition) compared to control.
 - Spectrophotometric: Read OD at 530 nm.

Protocol: In Vitro PI3K Kinase Assay (ADP-Glo)

Objective: Quantify kinase inhibition potency (

) against PI3K

.

- Reagents: Recombinant PI3K

protein, PIP2:PS lipid substrate, Ultra-Pure ATP, ADP-Glo Reagent.

- Reaction Assembly:

- In a white 384-well plate, add 2

L of test compound (dissolved in DMSO).

- Add 4

L of PI3K

enzyme buffer. Incubate 15 min at RT.

- Add 4

L of Substrate Mix (ATP + PIP2:PS).

- Enzymatic Reaction:

- Incubate for 60 minutes at RT. The kinase converts ATP

ADP while phosphorylating PIP2.

- Detection:

- Add 10

L ADP-Glo Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min.

- Add 20

L Kinase Detection Reagent (converts ADP

ATP

Luciferase signal). Incubate 30 min.

- Analysis:

- Measure luminescence. Signal is proportional to kinase activity.
- Plot % Inhibition vs. Log[Compound] to calculate

References

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